

Carotegrast Methyl: A Technical Guide to its Molecular Structure and Chemical Properties

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Compound of Interest

Compound Name: Carotegrast Methyl

Cat. No.: B1664470

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Introduction

Carotegrast methyl, trade name Carogra, is an orally administered small-molecule prodrug developed for the treatment of moderately active ulcerative colitis.[1][2] It acts as a selective antagonist of $\alpha 4$ integrins, playing a crucial role in the inhibition of inflammatory processes in the gastrointestinal tract.[3][4] This technical guide provides an in-depth overview of the molecular structure, chemical properties, and mechanism of action of **Carotegrast methyl**, with a focus on quantitative data, experimental protocols, and the underlying signaling pathways.

Molecular Structure and Physicochemical Properties

Carotegrast methyl is systematically named methyl (2S)-2-[(2,6-dichlorobenzoyl)amino]-3-[4-[6-(dimethylamino)-1-methyl-2,4-dioxoquinazolin-3-yl]phenyl]propanoate.[1] As a prodrug, it is designed to enhance oral bioavailability and has limited pharmacological activity itself. In the liver, it is hydrolyzed by the enzyme carboxylesterase 1 into its active metabolite, carotegrast.

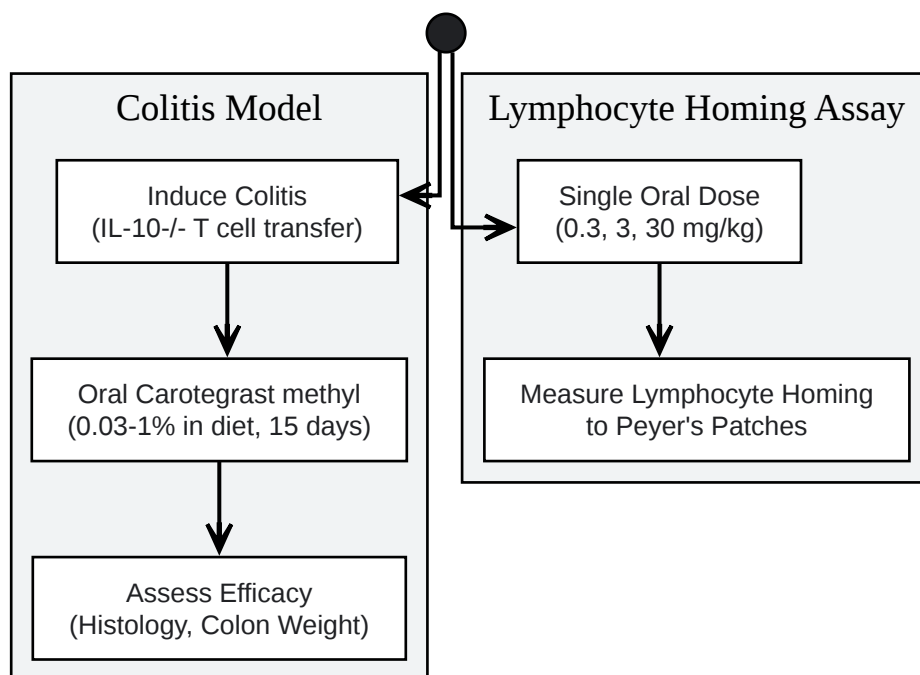
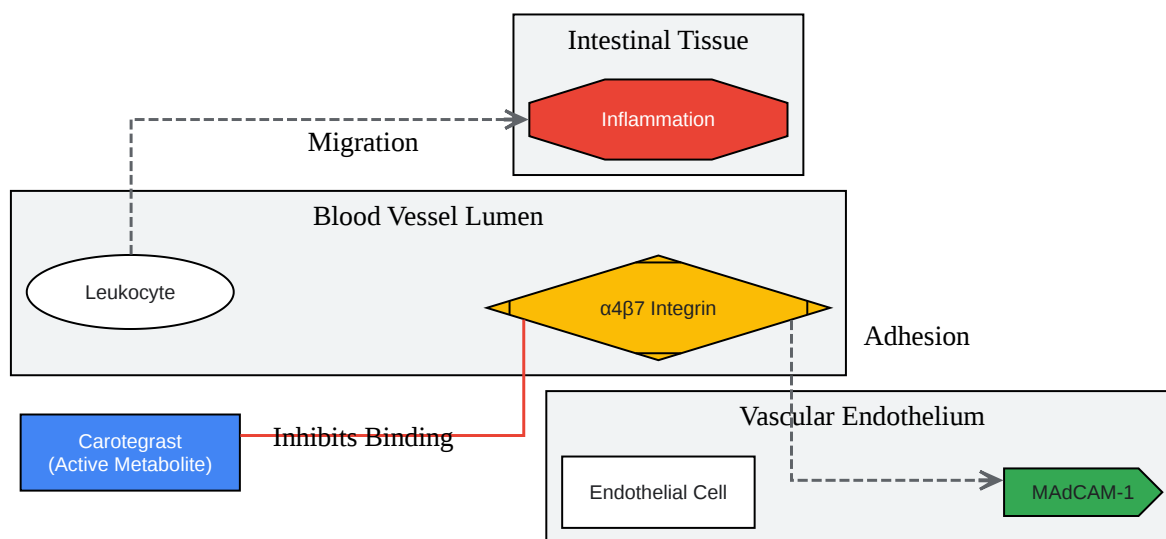
| Property | Value | Source |
|---------------------------------|--|--------|
| Carotegrast methyl | | |
| IUPAC Name | methyl (2S)-2-[(2,6-dichlorobenzoyl)amino]-3-[4-[6-(dimethylamino)-1-methyl-2,4-dioxoquinazolin-3-yl]phenyl]propanoate | |
| Molecular Formula | C28H26Cl2N4O5 | |
| Molar Mass | 569.44 g·mol ⁻¹ | |
| CAS Number | 401905-67-7 | |
| Carotegrast (Active Metabolite) | | |
| IUPAC Name | (2S)-2-[(2,6-dichlorobenzoyl)amino]-3-[4-[6-(dimethylamino)-1-methyl-2,4-dioxoquinazolin-3-yl]phenyl]propanoic acid | |
| Molecular Formula | C27H24Cl2N4O5 | |
| Molar Mass | 555.4 g/mol | |
| CAS Number | 401904-75-4 | |

Mechanism of Action

Carotegrast methyl exerts its therapeutic effect through its active metabolite, carotegrast, which is a potent and selective antagonist of $\alpha 4\beta 1$ and $\alpha 4\beta 7$ integrins. These integrins are expressed on the surface of leukocytes and are critically involved in their adhesion to and migration across the vascular endothelium into inflamed tissues.

In the context of ulcerative colitis, the interaction between $\alpha 4\beta 7$ integrin on lymphocytes and the mucosal addressin cell adhesion molecule-1 (MAdCAM-1) on endothelial cells in the gut is a key step in the inflammatory cascade. Carotegrast blocks this interaction, thereby preventing

the trafficking of leukocytes into the intestinal mucosa and reducing inflammation. It also inhibits the interaction between $\alpha 4\beta 1$ integrin and vascular cell adhesion molecule-1 (VCAM-1).



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